

Essential Safety and Handling Protocols for YHO-13351 Free Base

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Compound of Interest

Compound Name: YHO-13351 free base

Cat. No.: B2989415

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This document provides critical safety and logistical guidance for the handling and disposal of **YHO-13351 free base**, a potent and specific inhibitor of the breast cancer resistance protein (BCRP). Adherence to these protocols is essential to ensure personal safety and minimize environmental impact.

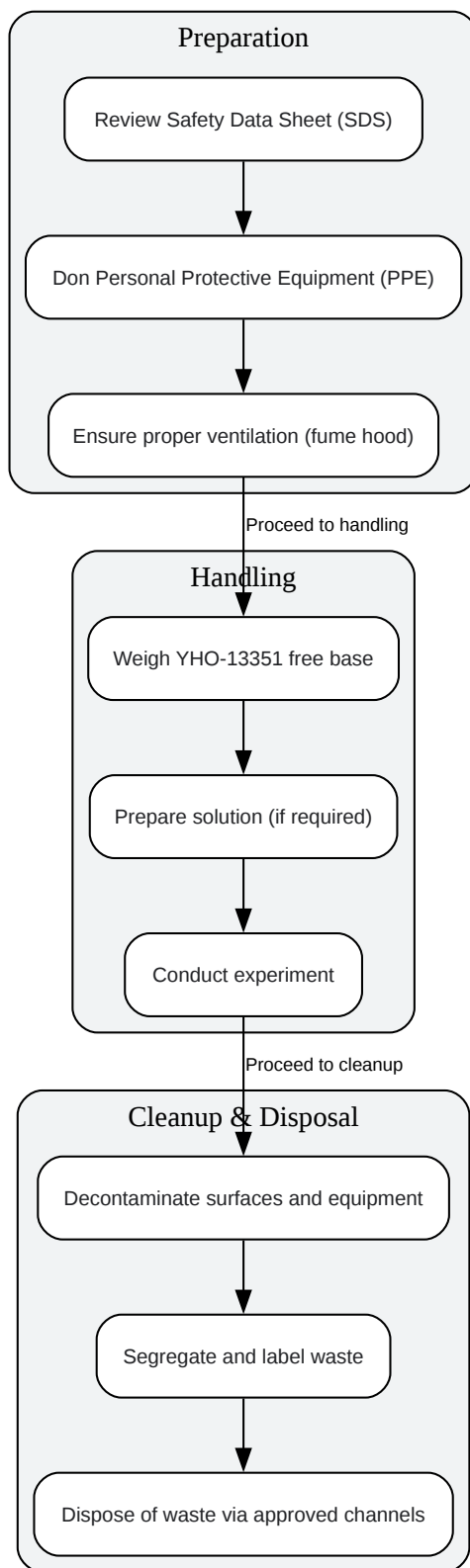
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **YHO-13351 free base** to prevent exposure.^[1]

PPE Category	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile)
Body Protection	Impervious clothing (e.g., lab coat)
Respiratory	Suitable respirator (use in well-ventilated areas)

Operational Workflow for Handling YHO-13351 Free Base

The following diagram outlines the procedural steps for the safe handling of **YHO-13351 free base**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **YHO-13351 Free Base**.

Step-by-Step Handling and Disposal Plan

Strict adherence to the following procedures is necessary to mitigate the risks associated with **YHO-13351 free base**.

Pre-Operational Safety Checks

- Review Documentation: Before handling, thoroughly review the Safety Data Sheet (SDS) for **YHO-13351 free base**.
- Ensure Equipment Availability: Confirm that all required PPE is available and in good condition.^[1] An accessible safety shower and eye wash station are mandatory.^[1]
- Ventilation: All handling of **YHO-13351 free base**, especially the powder form, must be conducted in a properly functioning chemical fume hood to avoid inhalation of dust and aerosols.^{[1][2]}

Handling Protocol

- Personal Protective Equipment: Don the required PPE as specified in the table above.
- Avoid Contact: Take all necessary precautions to avoid inhalation, and contact with skin and eyes.^{[1][2]}
- Prohibited Actions: Do not eat, drink, or smoke in the area where **YHO-13351 free base** is being handled.^[1]
- Storage: Store **YHO-13351 free base** in a tightly sealed container in a cool, well-ventilated area. Recommended storage temperatures are -20°C for the powder and -80°C for solutions in solvent.^{[1][3]}

Disposal Plan

YHO-13351 free base is classified as very toxic to aquatic life with long-lasting effects.[1]

Therefore, proper disposal is critical to prevent environmental contamination.

- **Waste Collection:** Collect all waste materials, including empty containers, contaminated PPE, and unused product, in a designated and properly labeled hazardous waste container.
- **Environmental Precaution:** Prevent the product from entering drains, water courses, or the soil.[1] Any spillage should be collected immediately.[1]
- **Approved Disposal:** Dispose of all waste containing **YHO-13351 free base** through an approved waste disposal plant.[1] Follow all local, state, and federal regulations for hazardous waste disposal.

First Aid Measures

In the event of exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. Remove contact lenses if present. Seek immediate medical attention.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[1][2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician immediately.[1][2]

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References

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